

synonyms for 2-Methyl-5-nitrophenol like 5-Nitro-o-cresol.

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Compound of Interest

Compound Name: 2-Methyl-5-nitrophenol

Cat. No.: B1294729

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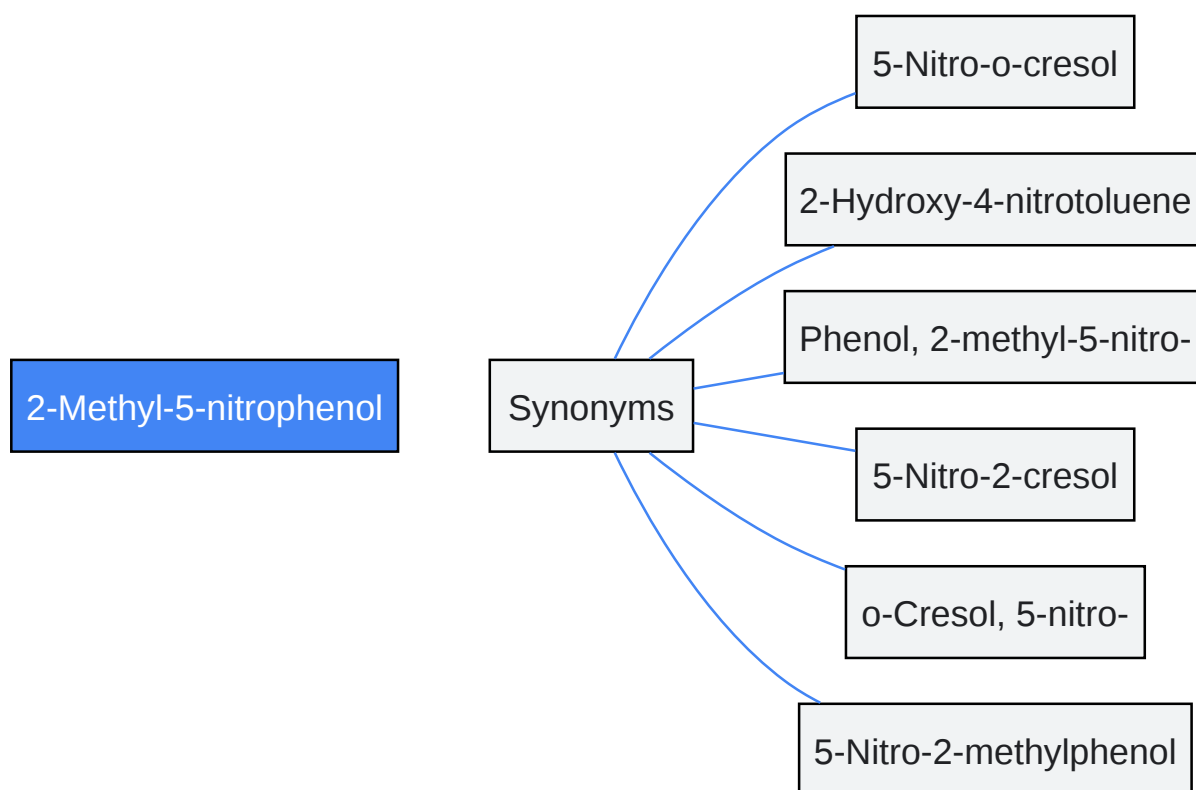
An In-depth Technical Guide to 2-Methyl-5-nitrophenol

This technical guide provides a comprehensive overview of **2-Methyl-5-nitrophenol**, a significant chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and related fields. This document details the compound's nomenclature, chemical and physical properties, synthesis protocols, and various applications, presenting data in a clear and accessible format.

Nomenclature and Identification

2-Methyl-5-nitrophenol is an aromatic organic compound systematically named under IUPAC as **2-methyl-5-nitrophenol**.^[1] It is a derivative of cresol, specifically o-cresol, with a nitro group substituted on the benzene ring.^{[1][2]} The compound is identifiable by its CAS Registry Number 5428-54-6.^[1]

A variety of synonyms are used in literature and commercial listings, which are crucial for comprehensive database searches and procurement.



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Figure 1: Relationship of common synonyms for **2-Methyl-5-nitrophenol**.

Table 1: Compound Identification

Identifier	Value	Reference
IUPAC Name	2-methyl-5-nitrophenol	[1][3]
CAS Number	5428-54-6	[1][3]
Molecular Formula	C ₇ H ₇ NO ₃	[1][3]
Molecular Weight	153.14 g/mol	[1][3]
InChI Key	UMFDLIXUUJMPSI-UHFFFAOYSA-N	[1][4]
SMILES	CC1=C(C=C(C=C1))--INVALID-LINK--[O-])O	[1][4]
EC Number	226-580-7	[3][5]

Physicochemical Properties

2-Methyl-5-nitrophenol typically appears as a yellow to brown crystalline solid or powder.[1][6] Its properties are summarized in the table below.

Table 2: Physicochemical Data

Property	Value	Reference
Melting Point	111-115 °C	[1][2][6][7]
Boiling Point	180 °C at 15 mmHg	[1][6][7]
Density	1.320 ± 0.06 g/cm ³	[1][6]
Solubility	Insoluble in water; Soluble in ethanol, ethyl acetate, chloroform; Slightly soluble in methanol.	[1][2][6]
pKa	8.68 ± 0.19	[1]
LogP (Octanol-Water)	2.35	[1]

Synthesis Protocols

The synthesis of **2-Methyl-5-nitrophenol** can be achieved through several pathways. The most common methods involve the direct nitration of o-cresol or the diazotization and subsequent hydrolysis of 2-methyl-5-nitroaniline.^[2]

This protocol describes the synthesis of **2-Methyl-5-nitrophenol** from 2-methyl-5-nitroaniline.^{[8][9]}

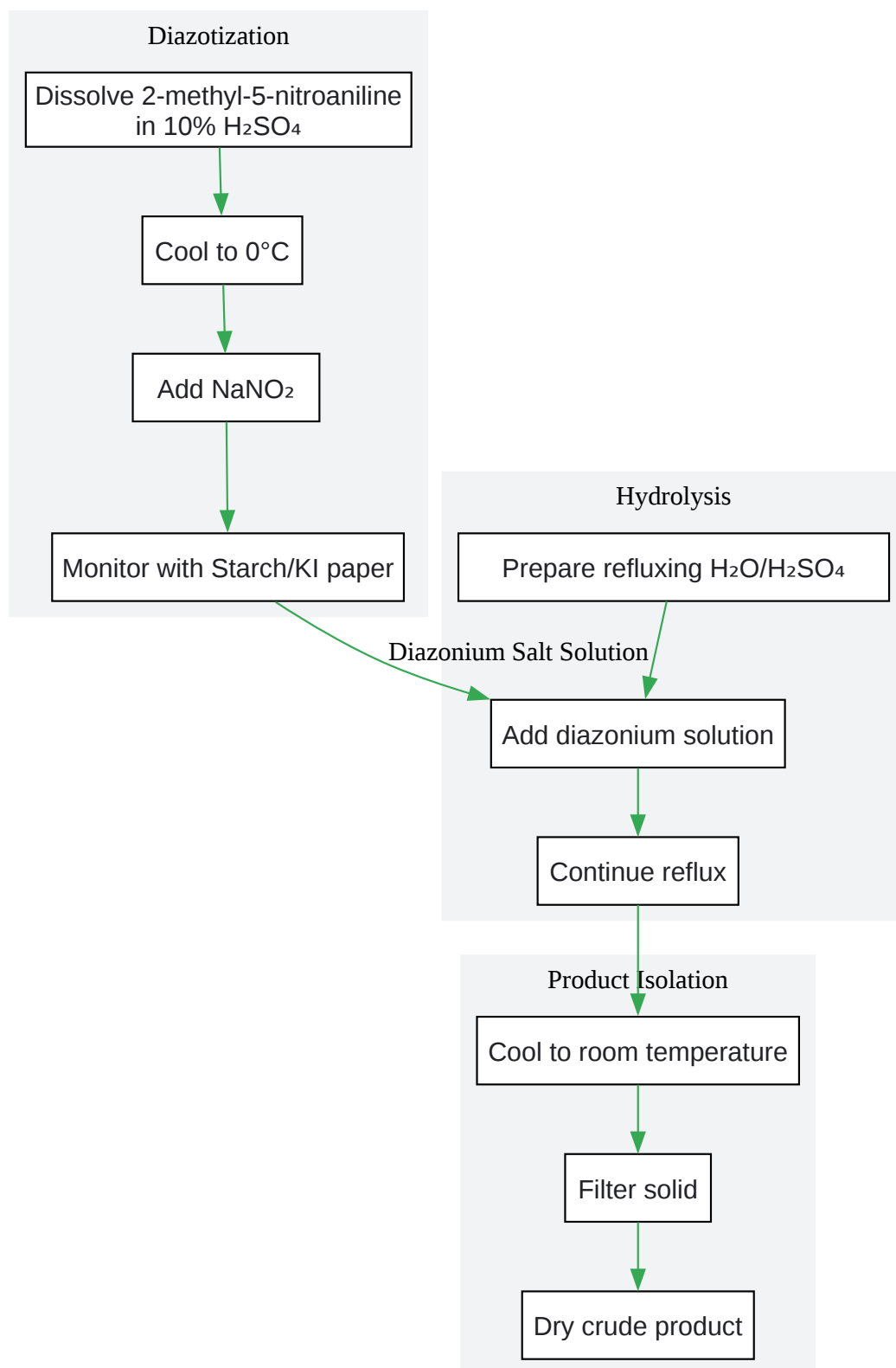
Materials:

- 2-methyl-5-nitroaniline (40 g)
- 10% Sulphuric acid (600 ml)
- Sodium nitrite (18 g)
- Water (800 ml)
- Concentrated sulphuric acid (400 ml)
- Starch/KI paper

Procedure:

- Dissolve 40 g of 2-methyl-5-nitroaniline in 600 ml of refluxing 10% sulphuric acid.
- Cool the solution to 0°C to allow the salt to separate out.
- While maintaining continuous stirring, add 18 g of solid sodium nitrite in small portions.
- Monitor the completion of diazotization using a starch/KI test for a positive result.
- In a separate flask, bring a solution of 800 ml of water and 400 ml of concentrated sulphuric acid to a vigorous reflux.
- Add the diazonium solution at once to the refluxing acid solution.
- Continue refluxing until all gas evolution has ceased.

- A solid precipitate of crude **2-methyl-5-nitrophenol** will form.
- Cool the mixture to ambient temperature.
- Collect the solid by filtration and dry to yield the crude product.[\[8\]](#)[\[9\]](#)



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Figure 2: Experimental workflow for the synthesis of **2-Methyl-5-nitrophenol**.

This method involves the direct electrophilic nitration of o-cresol.^[2]

Materials:

- o-Cresol
- Concentrated Nitric acid (HNO₃)
- Concentrated Sulfuric acid (H₂SO₄)

Procedure:

- Prepare a nitrating mixture of concentrated nitric acid and concentrated sulfuric acid.
- Cool the reaction vessel to 0-5°C.
- Slowly add o-cresol to the nitrating mixture while maintaining the temperature between 0-5°C to control the exothermic reaction and ensure regioselectivity.
- After the addition is complete, allow the reaction to proceed for a specified time.
- Quench the reaction by pouring the mixture over ice.
- The product, **2-Methyl-5-nitrophenol**, will precipitate and can be collected by filtration, followed by washing and recrystallization for purification.

Applications in Research and Industry

2-Methyl-5-nitrophenol is a versatile chemical intermediate with applications across several industries.

- **Pharmaceutical Synthesis:** It serves as a reactant in the preparation of pyranocarbazole alkaloids, which are of interest in pharmaceutical research.^{[6][7]}
- **Dye and Pigment Industry:** The compound is a crucial intermediate in the synthesis of various dyes and pigments, including hair dyes and textile colorants.^{[6][10]}
- **Agrochemicals:** It is used as a precursor in the manufacturing of certain agrochemicals.^[11]

- Corrosion Inhibition: It has applications as a corrosion inhibitor, particularly in the oil and gas sector.[\[6\]](#)
- Organic Synthesis: The presence of hydroxyl, methyl, and nitro groups provides multiple reaction sites, making it a valuable building block for more complex organic molecules.[\[2\]](#)[\[11\]](#)[\[12\]](#)

Safety and Handling

2-Methyl-5-nitrophenol is classified as a hazardous substance and requires careful handling.

- Hazards: It is irritating to the eyes, respiratory system, and skin.[\[6\]](#) It is also considered harmful if swallowed, inhaled, or in contact with the skin.[\[3\]](#)[\[6\]](#) Some classifications indicate it may be toxic in contact with skin.[\[3\]](#)[\[12\]](#)
- Personal Protective Equipment (PPE): Appropriate PPE, including protective clothing, gloves, and eye/face protection, should be worn when handling this compound.[\[6\]](#)[\[12\]](#)
- First Aid: In case of eye contact, rinse immediately with plenty of water and seek medical advice.[\[6\]](#)

Analytical Methods

While specific validated methods for **2-Methyl-5-nitrophenol** are not extensively detailed in the provided results, standard analytical techniques for similar phenolic compounds, such as High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC), are applicable.[\[13\]](#)[\[14\]](#)

A reverse-phase HPLC method can be employed for the analysis of **2-Methyl-5-nitrophenol**.[\[13\]](#)

- Column: A C18 or similar reverse-phase column (e.g., Newcrom R1).[\[13\]](#)
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acidifier like phosphoric acid or formic acid for Mass Spectrometry (MS) compatibility.[\[13\]](#)
- Detection: UV-Vis or Photodiode Array (PDA) detector.

- Sample Preparation: Dissolve the sample in the mobile phase or a compatible solvent and filter through a 0.45 μm syringe filter before injection.

This guide serves as a foundational resource for professionals working with **2-Methyl-5-nitrophenol**. For specific applications, further investigation into specialized literature is recommended.

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